

15-hydroxypentadecanoic acid CAS number and synonyms

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 15-Hydroxypentadecanoic acid

Cat. No.: B164413

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An In-depth Technical Guide to 15-Hydroxypentadecanoic Acid

This technical guide provides a comprehensive overview of **15-hydroxypentadecanoic acid**, a significant ω -hydroxy fatty acid. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical identity, properties, synthesis, and biological relevance.

Chemical Identification and Synonyms

15-Hydroxypentadecanoic acid is a long-chain hydroxy fatty acid characterized by a hydroxyl group on its terminal carbon. Its unique structure makes it a valuable intermediate in various chemical syntheses.

Chemical Abstracts Service (CAS) Number: 4617-33-8[1][2][3][4]

Synonyms:

- ω-Hydroxypentadecanoic acid[1]
- FA 15:0;O[1]
- Pentadecanoic acid, 15-hydroxy-[2][4]
- 15-Hydroxytenate[3]



- OMEGA-HYDROXY C15:0[3][5]
- 15-Hydroxypentadecanoate[3][6]

Physicochemical Properties

A summary of the key physicochemical properties of **15-hydroxypentadecanoic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	С15Н30О3	[1][2][4]
Molecular Weight	258.40 g/mol	[1][2][4]
Appearance	White to off-white solid or crystalline powder	[1][5][6]
Melting Point	85-89 °C	[5]
Boiling Point	174-220 °C at 4 Torr	[5]
Solubility	Soluble in chloroform, ethanol, and methanol.	[1]
Purity	≥98%	[1][7]
Storage Temperature	-20°C	[1][7]
InChI Key	BZUNJUAMQZRJIP- UHFFFAOYSA-N	[1][2]

Synthesis and Experimental Protocols

15-Hydroxypentadecanoic acid can be synthesized through various chemical and biochemical routes. It is a key intermediate in the production of valuable macrocyclic lactones like exaltolide and cyclopentadecanolide (a musk compound).[1][5][7]

Synthesis from Malania oleifera Oil



A common method involves the ozonolysis of 15-tetracosenoic acid, which is obtained from the oil of Malania oleifera.[8][9]

Experimental Protocol:

- Ozonolysis: 30.0 g of 15-tetracosenoic acid is dissolved in a solution of 40 ml ethanol and 160 ml n-hexane. The mixture is cooled to 0°C in a thermostatic water bath. Ozone, generated by a corona discharge generator, is bubbled through the reactor. The reaction is monitored until a wet starch-potassium iodide test paper turns blue, indicating the completion of the ozonation.[8]
- Reduction: The resulting ozonide intermediate is treated with a potassium borohydride solution, with continuous stirring for 3 hours.[8]
- Acidification and Isolation: The pH of the solution is adjusted to 2 by adding 6 mol I⁻¹ hydrochloric acid. The precipitate is then filtered, washed with deionized water until neutral, and dried under a vacuum at 70°C to yield 15-hydroxypentadecanoic acid.[8]

Synthesis of Methyl 15-Hydroxypentadecanoate

The methyl ester of **15-hydroxypentadecanoic acid** is a direct precursor for macrolactonization.

Experimental Protocol:

- Esterification: 15 g of 15-hydroxypentadecanoic acid is dissolved in 300 ml of methanol.[8]
- Catalysis: 2 ml of concentrated sulfuric acid is added to the mixture.[8]
- Reaction: The solution is heated to 90°C and refluxed for 4 hours in a thermostatic oil bath.
- Extraction and Purification: After the reaction, the mixture is extracted with ether and washed with deionized water to isolate the methyl 15-hydroxypentadecanoate.[8]

Macrolactonization to Cyclopentadecanolide

The methyl ester can be converted to the valuable musk compound cyclopentadecanolide.



Experimental Protocol:

- Reaction Setup: Methyl 15-hydroxypentadecanoate (5 mmol), KF-La/γ-Al₂O₃ catalyst (0.5 g), and glycerine (15 ml) are mixed and stirred for 30 minutes at 120°C.[8]
- Cyclization: The temperature is slowly raised to 190°C under a pressure of 2 mbar and maintained for 7 hours.[8]
- Product Isolation: The cyclopentadecanolide product is separated from the reaction mixture using a reaction-distillation method via an oil-water separator.[8]

Synthesis Workflow

The following diagram illustrates the synthesis pathway from 15-tetracosenoic acid to cyclopentadecanolide.



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Caption: Synthesis pathway of cyclopentadecanolide.

Biological Significance and Applications

15-Hydroxypentadecanoic acid serves as a crucial building block in the chemical industry. [10] Its applications include:

- Pharmaceutical Intermediate: It is a precursor in the synthesis of complex active pharmaceutical ingredients (APIs).[10][11][12]
- Polymer Science: Its bifunctional nature (a carboxyl and a hydroxyl group) makes it a valuable monomer for the development of specialty polymers.[10][11]
- Fine Chemicals: It is used in the synthesis of fragrances and agrochemicals.[12][13]



While direct research on the signaling pathways of **15-hydroxypentadecanoic acid** is limited, studies on its parent compound, pentadecanoic acid (C15:0), have shown broad biological activities. C15:0 exhibits anti-inflammatory, immunomodulatory, and antifibrotic properties.[14] [15] It has been identified as an essential fatty acid with benefits for metabolic and heart health, potentially acting through pathways like AMPK activation and mTOR inhibition.[15] These findings suggest that derivatives like **15-hydroxypentadecanoic acid** could be of significant interest for further investigation in drug discovery and development.

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- To cite this document: BenchChem. [15-hydroxypentadecanoic acid CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164413#15-hydroxypentadecanoic-acid-cas-number-and-synonyms]

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